

Application Notes and Protocols: TEAD-IN-6

Immunoprecipitation with YAP/TAZ

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Compound of Interest

Compound Name: Tead-IN-6

Cat. No.: B12376084

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the immunoprecipitation of the YAP/TAZ complex with TEAD transcription factors, and the use of **TEAD-IN-6** to investigate the disruption of this interaction. This protocol is intended for researchers in cell biology, cancer biology, and drug development who are studying the Hippo signaling pathway and its downstream effectors.

Introduction

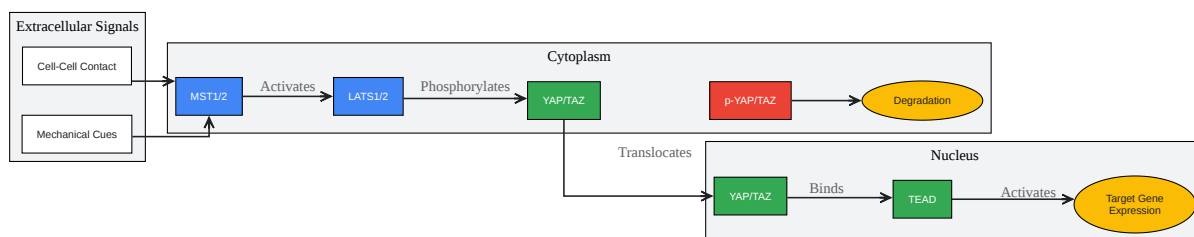
The Hippo signaling pathway is a crucial regulator of organ size, cell proliferation, and apoptosis.^{[1][2][3]} The transcriptional co-activators Yes-associated protein (YAP) and Transcriptional co-activator with PDZ-binding motif (TAZ) are the main downstream effectors of this pathway.^[4] When the Hippo pathway is inactive, YAP and TAZ translocate to the nucleus, where they bind to the TEA domain (TEAD) family of transcription factors to promote the expression of genes involved in cell growth and proliferation. Dysregulation of the Hippo pathway, leading to hyperactivation of YAP/TAZ, is a common event in many cancers.

TEAD-IN-6 is a modulator that blocks the interaction between YAP/TAZ and TEAD. This inhibitory action makes it a valuable tool for studying the functional consequences of the YAP/TAZ-TEAD interaction and for exploring potential therapeutic strategies to target this axis in cancer. Co-immunoprecipitation (Co-IP) is a powerful technique to study protein-protein

interactions. This protocol details the use of Co-IP to demonstrate the interaction between endogenous YAP/TAZ and TEAD and to assess the efficacy of **TEAD-IN-6** in disrupting this complex.

Signaling Pathway

The Hippo signaling pathway is a kinase cascade that, when active, leads to the phosphorylation and subsequent cytoplasmic retention and degradation of YAP and TAZ. In the absence of upstream Hippo signaling, unphosphorylated YAP and TAZ translocate to the nucleus and bind to TEAD transcription factors, leading to the activation of target gene expression.



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Caption: The Hippo Signaling Pathway.

Experimental Protocol: Co-Immunoprecipitation of YAP/TAZ and TEAD

This protocol describes the co-immunoprecipitation of endogenous YAP/TAZ and TEAD from cell lysates to demonstrate their interaction and the inhibitory effect of **TEAD-IN-6**.

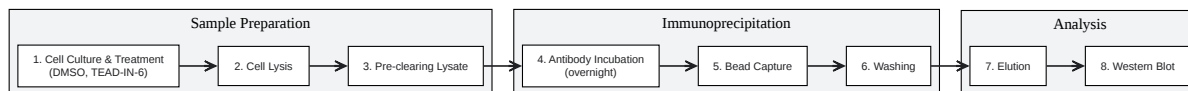
Materials and Reagents

| Reagent | Supplier | Catalog Number |
|--------------------------------|--------------------|----------------|
| Anti-YAP/TAZ Antibody (for IP) | (Specify) | (Specify) |
| Anti-TEAD Antibody (for WB) | (Specify) | (Specify) |
| Anti-YAP/TAZ Antibody (for WB) | (Specify) | (Specify) |
| Normal Rabbit/Mouse IgG | (Specify) | (Specify) |
| Protein A/G Magnetic Beads | (Specify) | (Specify) |
| TEAD-IN-6 | MedchemExpress | HY-145638 |
| DMSO (Vehicle) | (Specify) | (Specify) |
| IP Lysis Buffer | (See recipe below) | - |
| Wash Buffer | (See recipe below) | - |
| Elution Buffer | (See recipe below) | - |
| Protease Inhibitor Cocktail | (Specify) | (Specify) |
| Phosphatase Inhibitor Cocktail | (Specify) | (Specify) |

Buffer Recipes:

- IP Lysis Buffer: 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 1 mM EDTA, 1% NP-40. Add protease and phosphatase inhibitors fresh before use.
- Wash Buffer: 50 mM Tris-HCl pH 7.4, 150 mM NaCl, 0.1% NP-40.
- Elution Buffer (Denaturing): 1X SDS-PAGE Sample Buffer.

Experimental Workflow



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References

- 1. The Hippo pathway in cancer: YAP/TAZ and TEAD as therapeutic targets in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. The Hippo pathway in cancer: YAP/TAZ and TEAD as therapeutic targets in cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. The Hippo Pathway Effectors YAP/TAZ-TEAD Oncoproteins as Emerging Therapeutic Targets in the Tumor Microenvironment - PMC [pmc.ncbi.nlm.nih.gov]
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